

Molecular and Structural Characteristics

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Compound of Interest

Compound Name: *Opiorphin*

Cat. No.: *B1632564*

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Opiorphin is a relatively simple oligopeptide, first isolated from human saliva, that modulates opioid-dependent pathways.[1][2] Its discovery has opened new avenues for developing novel analgesics that leverage the body's own pain management systems.[3]

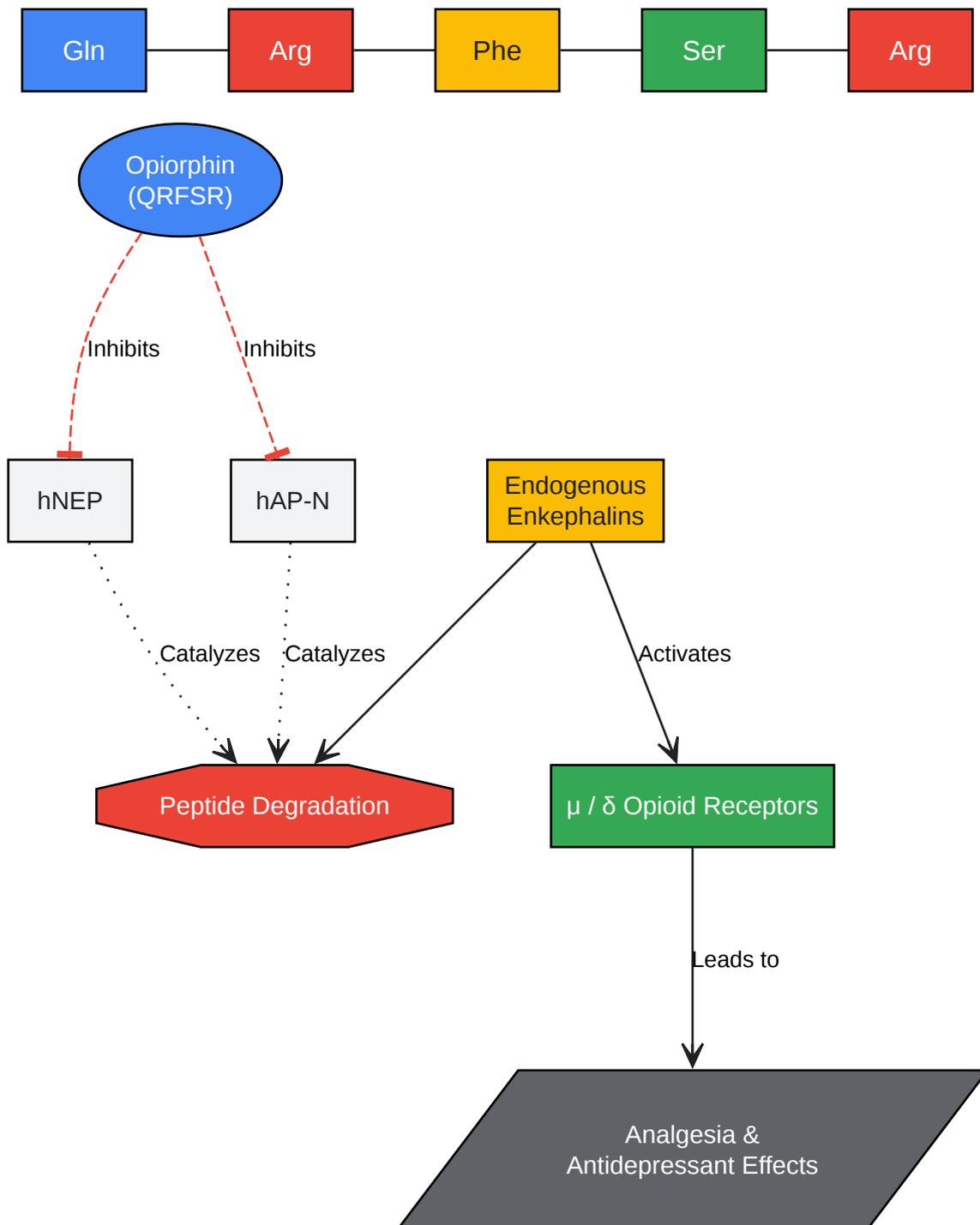
Primary Structure and Physicochemical Properties

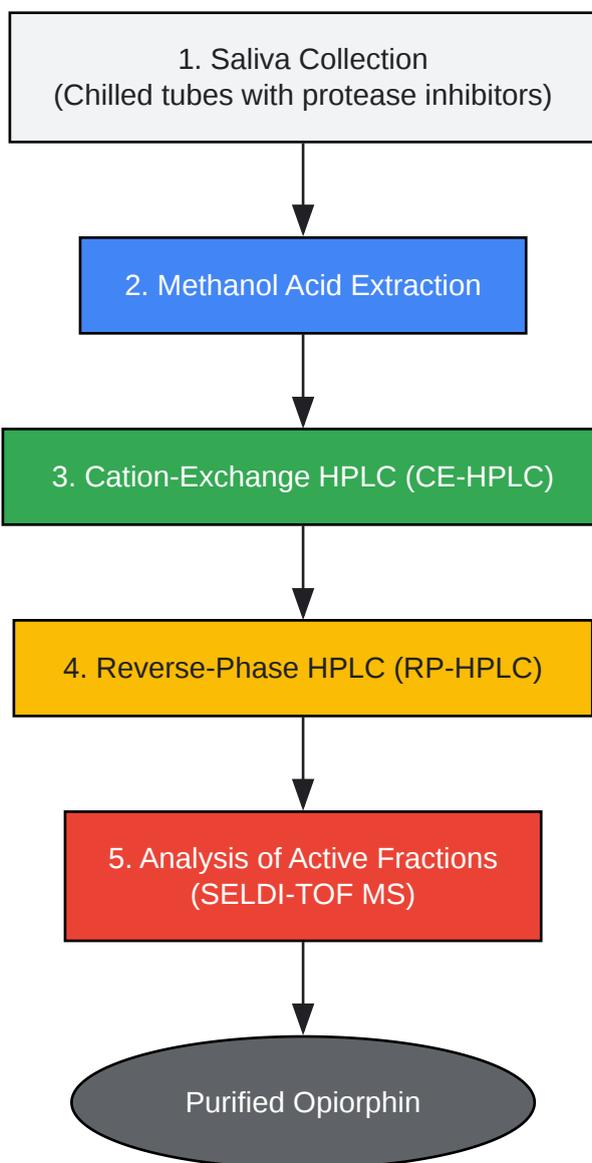
The primary structure of **opiorphin** consists of a five-amino acid sequence: Glutamine-Arginine-Phenylalanine-Serine-Arginine.[4]

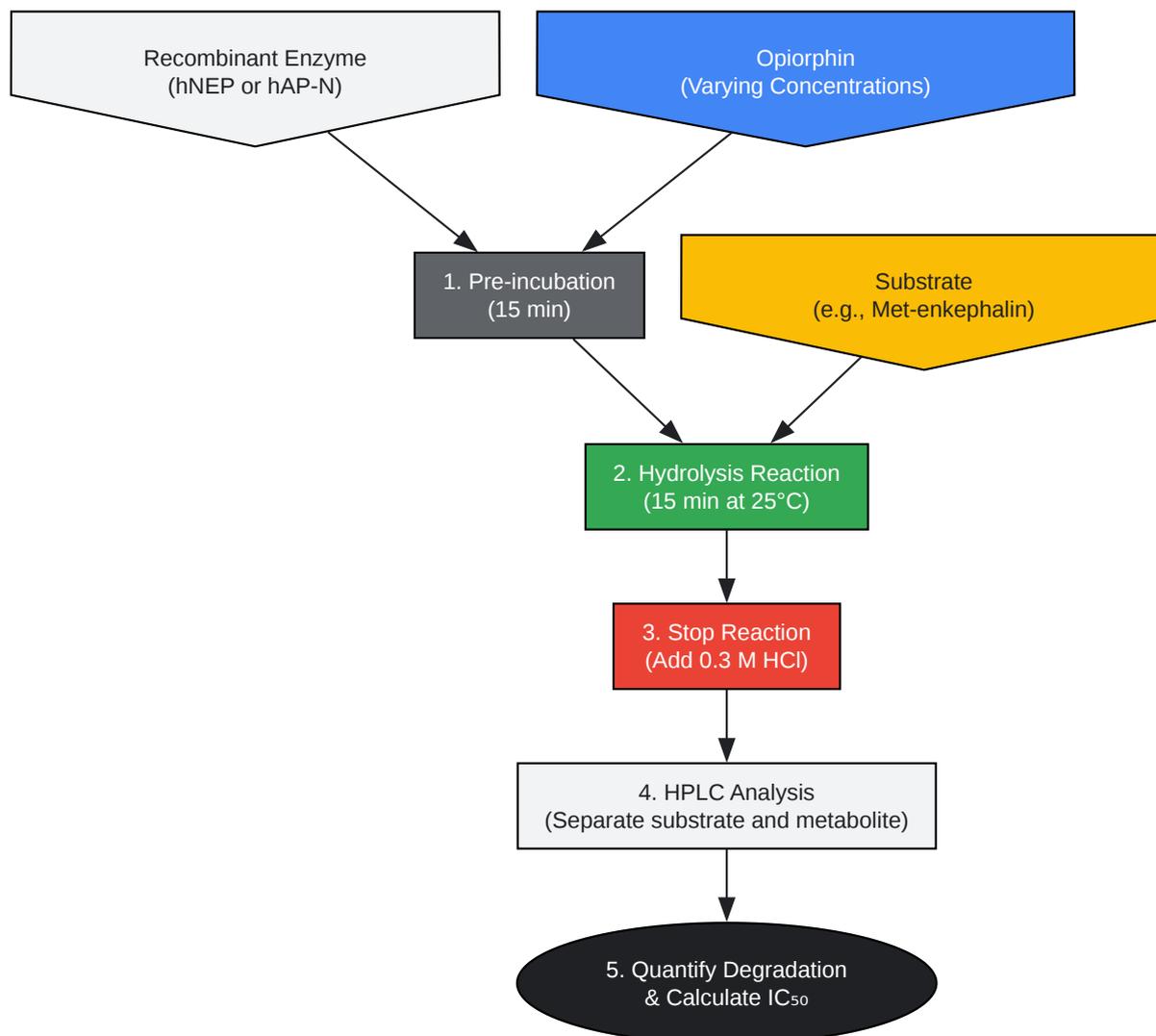
Property	Value	Source
Sequence	Gln-Arg-Phe-Ser-Arg (QRFSR)	[2][4]
Molecular Formula	C ₂₉ H ₄₈ N ₁₂ O ₈	[5]
Molecular Weight	692.77 g/mol	[5]
Theoretical Mass	693 Da	[1]
Experimental Mass (SELDI-TOF MS)	690 Da	[1]

Three-Dimensional Structure

As of this writing, a definitive three-dimensional crystal structure of **opiorphin** has not been deposited in the Protein Data Bank (PDB). The peptide's flexibility and small size make crystallization challenging. However, its structure can be represented by its linear amino acid sequence and chemical bonds.







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References

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